

Proper Disposal Procedures for 11-Oxomogroside IIa

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Compound of Interest

Compound Name: 11-Oxomogroside IIa

Cat. No.: B11932003

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Disclaimer: No specific Safety Data Sheet (SDS) for **11-Oxomogroside IIa** was found. The following disposal procedures are based on general guidelines for non-hazardous laboratory waste and information from the SDS of the structurally related compound, 11-oxo-mogroside V, which is not classified as hazardous. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements.

This document provides essential safety and logistical information for the proper disposal of **11-Oxomogroside IIa**, catering to researchers, scientists, and drug development professionals. The procedural guidance aims to ensure safe handling and compliance with standard laboratory practices.

Chemical and Physical Properties

A summary of the known quantitative data for **11-Oxomogroside IIa** is presented below. This information is crucial for the correct handling and disposal of the compound.

Property	Value
CAS Number	2170761-37-0
Molecular Formula	C42H70O14
Molecular Weight	799.0 g/mol
Physical Description	Powder
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol

Experimental Protocols for Disposal

The following protocols outline the step-by-step process for the disposal of **11-Oxomogroside IIa**, assuming it is a non-hazardous substance.

Solid Waste Disposal

- Collection:
 - Place non-contaminated, solid **11-Oxomogroside IIa** waste into a designated, clearly labeled, and sealed container.
 - Ensure the container is compatible with the chemical properties of the compound.
- Labeling:
 - Label the waste container with "Non-Hazardous Chemical Waste" and the full chemical name: "**11-Oxomogroside IIa**".
- Storage:
 - Store the sealed waste container in a designated, secure area away from incompatible materials.
- Disposal:
 - Dispose of the container in the regular laboratory trash, unless otherwise specified by your institutional guidelines. Some institutions may require direct placement into a dumpster by

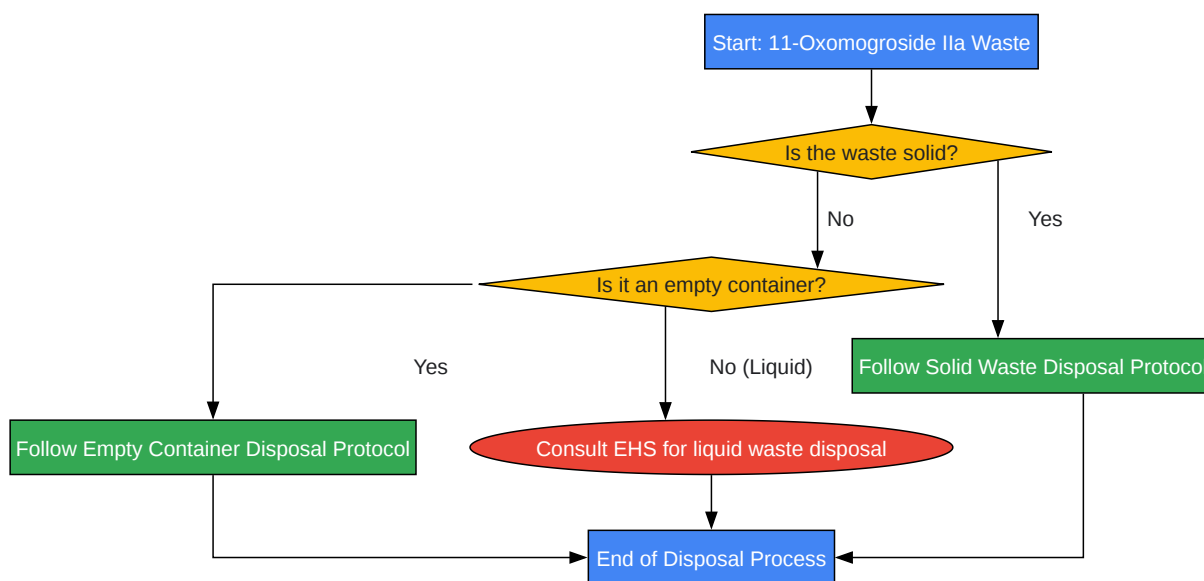
laboratory personnel.^[1]

Disposal of Empty Containers

- Decontamination:
 - Triple-rinse the empty container with a suitable solvent in which **11-Oxomogroside IIa** is soluble (e.g., ethanol or methanol).
 - Collect the rinsate as chemical waste. Given the non-hazardous assumption, this rinsate may be eligible for drain disposal if permitted by local regulations and after neutralization if necessary. Consult your EHS for guidance.
- Defacing:
 - Remove or deface the original product label to prevent misidentification.^[1]
- Disposal:
 - Dispose of the clean, defaced container in the appropriate recycling or general waste stream as per your facility's procedures.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **11-Oxomogroside IIa**.



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Caption: Disposal workflow for **11-Oxomogroside IIa**.

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References

- 1. sfasu.edu [sfasu.edu]
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